

Application Notes and Protocols: Polyglycerin-6 as a Humectant in Skin Care

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

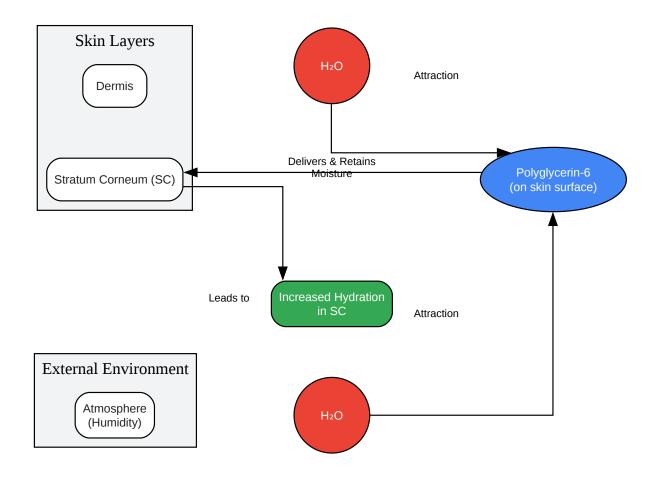
Introduction to Polyglycerin-6

Polyglycerin-6 is a polymer synthesized from six glycerin molecules, establishing it as a potent humectant in skincare formulations.[1][2] Its primary function is to attract and retain moisture within the skin, contributing to enhanced hydration and a plumper, more supple appearance.[1] [2] Derived from vegetable oils, it is considered a safe and versatile ingredient suitable for a variety of skin types. Its larger molecular size compared to its monomer, glycerin, results in slower skin penetration, which is thought to provide longer-lasting moisturization.[1] Polyglycerin-6 is typically incorporated into skincare products such as moisturizers, serums, and lotions at concentrations ranging from 2% to 10%.[2]

Mechanism of Action

As a humectant, **polyglycerin-6** possesses numerous hydroxyl (-OH) groups within its polymeric structure. These hydroxyl groups readily form hydrogen bonds with water molecules. When applied to the skin, **polyglycerin-6** attracts water from the surrounding atmosphere and from the deeper layers of the skin (the dermis), drawing it to the outermost layer (the stratum corneum). This action increases the water content of the stratum corneum, leading to improved skin hydration, reduced flakiness, and enhanced elasticity.[1] The larger molecular structure of **polyglycerin-6** also allows it to form a moisture-retaining film on the skin's surface, further preventing transepidermal water loss (TEWL).[1]





Click to download full resolution via product page

Caption: Mechanism of **Polyglycerin-6** as a humectant.

Quantitative Data on Humectant Efficacy

While qualitative descriptions highlight the benefits of **polyglycerin-6** for long-lasting hydration, publicly available, peer-reviewed quantitative data from clinical trials specifically comparing its efficacy to other humectants is limited. The following tables are presented as templates for researchers to populate with data obtained from the experimental protocols outlined in the subsequent sections.

Table 1: In-Vivo Skin Hydration (Corneometer Measurements)



Humecta nt (at 5% concentr ation in O/W emulsion)	Baseline (Arbitrary Units)	1 Hour Post- Applicati on (AU)	4 Hours Post- Applicati on (AU)	8 Hours Post- Applicati on (AU)	24 Hours Post- Applicati on (AU)	% Increase in Hydration at 8 hours
Vehicle (Control)						
Polyglyceri n-6	-					
Glycerin	•					
Sodium Hyaluronat e	-					

Table 2: Ex-Vivo Water Retention Capacity (Gravimetric Analysis)

Humectant	Initial Weight of Skin Sample (g)	Weight after Hydration (g)	Weight after 4 hours at 40% RH (g)	Water Retention (%)
Control (Water only)				
Polyglycerin-6 (10% solution)				
Glycerin (10% solution)				

Experimental Protocols

The following protocols are provided as standardized methods for evaluating the humectant properties of **polyglycerin-6**.



Protocol for In-Vivo Skin Hydration Assessment using a Corneometer

Objective: To quantify the short-term and long-term hydrating effects of a formulation containing **polyglycerin-6** on human skin.

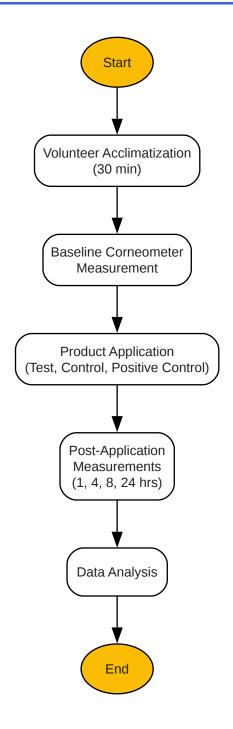
Materials and Equipment:

- Corneometer® (e.g., CM 825, Courage + Khazaka)
- Test formulation with **Polyglycerin-6** (e.g., 5% in a standardized oil-in-water emulsion)
- Control/vehicle formulation (without Polyglycerin-6)
- Positive control formulation (e.g., containing 5% Glycerin)
- Climate-controlled room (20-22°C, 40-50% relative humidity)
- Volunteer subjects with self-perceived dry skin on their forearms

Procedure:

- Volunteer Acclimatization: Subjects rest in the climate-controlled room for at least 30 minutes before measurements.
- Baseline Measurement: Three baseline Corneometer readings are taken from designated
 2x2 cm test sites on the volar forearm of each subject. The average of these readings serves as the baseline value.
- Product Application: A standardized amount (e.g., 2 mg/cm²) of the test, control, and positive control formulations are applied to their respective test sites. One site remains untreated.
- Post-Application Measurements: Corneometer readings are taken at specified time points (e.g., 1, 2, 4, 8, and 24 hours) after product application.
- Data Analysis: The percentage increase in skin hydration is calculated relative to the baseline for each time point and for each formulation. Statistical analysis (e.g., t-test or ANOVA) is performed to determine the significance of the results.





Click to download full resolution via product page

Caption: Workflow for in-vivo skin hydration testing.

Protocol for Ex-Vivo Water Retention Capacity

Objective: To determine the ability of **polyglycerin-6** to retain water in a skin sample under controlled environmental conditions.



Materials and Equipment:

- Excised porcine or human skin samples
- Polyglycerin-6 solution (e.g., 10% in deionized water)
- Glycerin solution (10% in deionized water) as a positive control
- Deionized water as a negative control
- Analytical balance
- Environmental chamber (set to a specific relative humidity, e.g., 40% RH, and temperature, e.g., 30°C)
- Beakers and forceps

Procedure:

- Sample Preparation: Skin samples are cut into uniform pieces (e.g., 1x1 cm) and their initial dry weight is recorded.
- Hydration: The skin samples are immersed in the respective test solutions (Polyglycerin-6,
 Glycerin, water) for a set period (e.g., 1 hour) to allow for complete hydration.
- Initial Wet Weight: After hydration, the samples are removed, gently blotted to remove excess surface liquid, and their initial wet weight is recorded.
- Desiccation: The samples are placed in the environmental chamber.
- Weight Monitoring: The weight of each sample is recorded at regular intervals (e.g., every hour for 8 hours) to monitor water loss.
- Data Analysis: The percentage of water retained at each time point is calculated using the formula: (Weight at time t - Dry Weight) / (Initial Wet Weight - Dry Weight) * 100.

Formulation Guidelines



Polyglycerin-6 is a water-soluble ingredient that can be readily incorporated into the aqueous phase of cosmetic formulations.

- Recommended Use Level: 2-10%
- pH Stability: **Polyglycerin-6** is stable over a wide pH range typically found in cosmetic formulations.
- Compatibility: It is compatible with a wide range of cosmetic ingredients, including other humectants, emollients, thickeners, and active ingredients.
- Incorporation: For emulsions, it should be added to the water phase and heated along with other water-soluble ingredients. In serum or toner formulations, it can be dissolved directly in the water phase.

Example Formulation: Hydrating Serum

Phase	Ingredient	INCI Name	% w/w
А	Deionized Water	Aqua	q.s. to 100
A	Polyglycerin-6	Polyglycerin-6	5.00
А	Sodium Hyaluronate	Sodium Hyaluronate	0.50
A	Panthenol	Panthenol	1.00
В	Phenoxyethanol	Phenoxyethanol	0.80

Procedure:

- Combine the ingredients of Phase A and heat to 75-80°C with gentle stirring until all solids are dissolved.
- Cool down to 40°C.
- Add Phase B and mix until uniform.

Safety and Regulatory Information



The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **polyglycerin- 6** and concluded that it is safe as used in cosmetics. The safety assessment often leverages data from its monomer, glycerin, which has a long history of safe use in cosmetic products.

Conclusion

Polyglycerin-6 is a valuable humectant for skincare formulations, offering the key benefit of prolonged hydration due to its molecular structure. The provided protocols offer a framework for researchers and formulators to quantitatively assess its efficacy and incorporate it effectively into a range of cosmetic products. Further research is warranted to generate more comparative quantitative data to fully elucidate its performance relative to other commonly used humectants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Polyglycerin 6 Greengredients® [greengredients.it]
- 2. paulaschoice-eu.com [paulaschoice-eu.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Polyglycerin-6 as a Humectant in Skin Care]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012677#polyglycerin-6-as-a-humectant-in-skin-care]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com